

Application Notes and Protocols: Preparation of CP21R7 Stock Solution in DMSO

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Compound of Interest

Compound Name: CP21R7

Cat. No.: B1669472

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Abstract

CP21R7 is a potent and selective inhibitor of Glycogen Synthase Kinase-3 β (GSK-3 β), a key enzyme in various cellular processes.^{[1][2][3][4][5]} Its ability to activate the canonical Wnt signaling pathway makes it a valuable tool in stem cell research and drug discovery.^{[1][2][3][4][6]} This document provides a detailed protocol for the preparation, storage, and handling of **CP21R7** stock solutions in Dimethyl Sulfoxide (DMSO).

Introduction to CP21R7

CP21R7 is a small molecule inhibitor that demonstrates high selectivity for GSK-3 β , with an IC₅₀ of 1.8 nM.^{[2][7]} By inhibiting GSK-3 β , **CP21R7** prevents the phosphorylation and subsequent degradation of β -catenin. This stabilization of β -catenin allows its translocation to the nucleus, where it activates the T-cell factor (TCF)/lymphoid-enhancing factor (LEF) family of transcription factors, leading to the activation of Wnt target genes. This mechanism is crucial for processes such as cell proliferation, differentiation, and fate determination.^[8] Due to its role in Wnt signaling activation, **CP21R7** is utilized in protocols for the differentiation of human pluripotent stem cells into various lineages, including mesoderm.^{[2][6]}

Quantitative Data Summary

The following table summarizes the key quantitative data for **CP21R7**:

Property	Value	Source(s)
Molecular Formula	C ₁₉ H ₁₅ N ₃ O ₂	[1][2][6]
Molecular Weight	317.34 g/mol	[1][2][9]
CAS Number	125314-13-8	[1][2][6]
Appearance	Yellow to orange solid	[7]
Purity	≥98%	[6]
Solubility in DMSO	≥ 32 mg/mL (100.84 mM) to 63 mg/mL (198.52 mM)	[1][7][9]
Solubility in Ethanol	~1 mg/mL	[1][9]
Solubility in Water	Insoluble	[1][9]
IC50 for GSK-3β	1.8 nM	[2][7]
IC50 for PKCα	1900 nM	[2][7]

Experimental Protocol: Preparation of a 10 mM CP21R7 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CP21R7** in DMSO.

Materials

- **CP21R7** powder (solid)
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

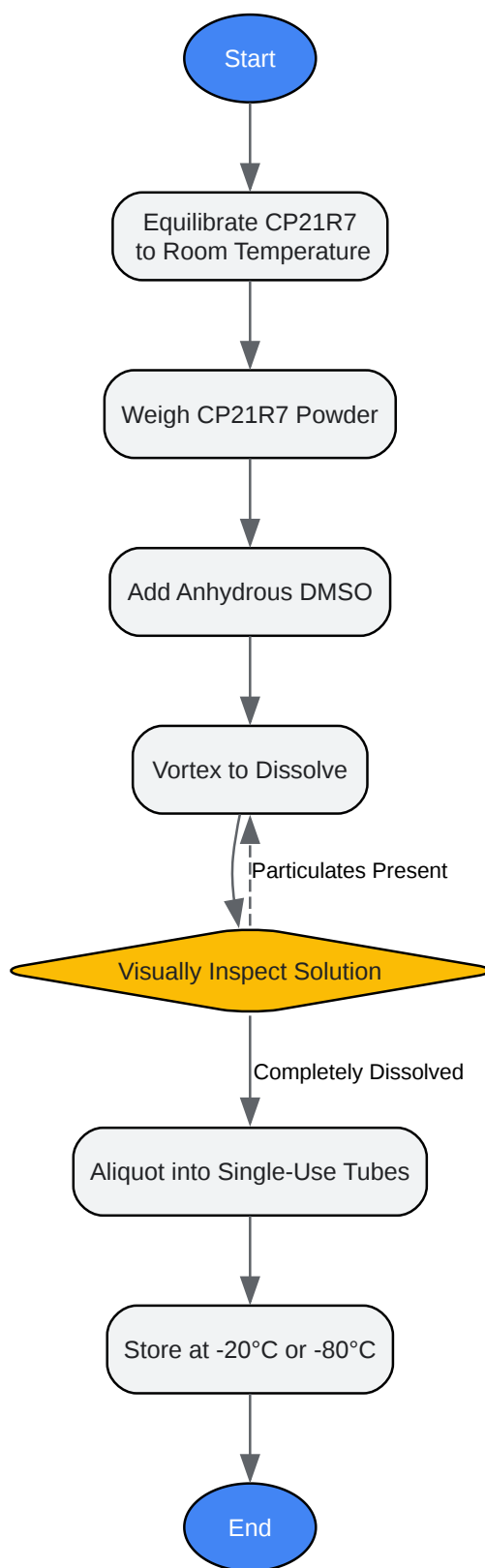
Procedure

- Acclimatization: Before opening, allow the vial of **CP21R7** powder to equilibrate to room temperature for at least 60 minutes.[\[10\]](#) This prevents condensation from forming on the compound.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **CP21R7** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.17 mg of **CP21R7**.
 - Calculation:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 317.34 \text{ g/mol} \times 1000 \text{ mg/g} = 3.17 \text{ mg}$
- Solubilization: Add the appropriate volume of fresh, anhydrous DMSO to the microcentrifuge tube containing the **CP21R7** powder. To continue the example, add 1 mL of DMSO.
 - Note: It is crucial to use fresh DMSO as it is hygroscopic, and absorbed moisture can significantly reduce the solubility of **CP21R7**.[\[1\]](#)[\[7\]](#)
- Dissolution: Tightly cap the tube and vortex thoroughly until the **CP21R7** is completely dissolved. Gentle warming to 37°C or sonication can be used to aid dissolution if necessary. [\[4\]](#) Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[10\]](#)[\[11\]](#)
- Storage Conditions:
 - Store the aliquoted stock solutions at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[10\]](#)
[\[11\]](#)
 - For long-term storage, store at -80°C (stable for up to 1 year).[\[1\]](#)[\[7\]](#)

- The solid powder form of **CP21R7** is stable for up to 3 years when stored at -20°C.[1][2]

Visualizations

CP21R7 Mechanism of Action: Wnt Signaling Pathway



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References

- 1. selleckchem.com [selleckchem.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. cenmed.com [cenmed.com]
- 4. glpbio.com [glpbio.com]
- 5. apexbt.com [apexbt.com]
- 6. caymanchem.com [caymanchem.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. agscientific.com [agscientific.com]
- 9. selleckchem.com [selleckchem.com]
- 10. Stability and Storage | Tocris Bioscience [tocris.com]
- 11. medchemexpress.cn [medchemexpress.cn]
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